

# Application of ALKBH5-IN-4 in m6A Sequencing (MeRIP-seq)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **ALKBH5-IN-4**

Cat. No.: **B1623325**

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## Introduction

N6-methyladenosine (m6A) is the most abundant internal modification in eukaryotic messenger RNA (mRNA) and plays a critical role in various biological processes, including RNA stability, splicing, and translation.<sup>[1][2]</sup> The dynamic nature of m6A modification is regulated by a complex interplay of methyltransferases ("writers"), demethylases ("erasers"), and m6A-binding proteins ("readers").<sup>[1][2]</sup> ALKBH5 is a key m6A demethylase, an "eraser," that removes the methyl group from adenosine residues on RNA.<sup>[1][3]</sup> Dysregulation of ALKBH5 has been implicated in various diseases, including cancer, making it an attractive target for therapeutic intervention.<sup>[1][4]</sup>

**ALKBH5-IN-4** is a small molecule inhibitor of ALKBH5 with a reported in vitro IC<sub>50</sub> of 0.84 μM.<sup>[1]</sup> By inhibiting ALKBH5, **ALKBH5-IN-4** can be used as a tool to study the functional consequences of increased m6A methylation. Methylated RNA Immunoprecipitation Sequencing (MeRIP-seq) is a powerful technique used to map the transcriptome-wide distribution of m6A. This document provides detailed application notes and protocols for the use of **ALKBH5-IN-4** in conjunction with MeRIP-seq to investigate the role of ALKBH5 in m6A-mediated gene regulation.

## Data Presentation

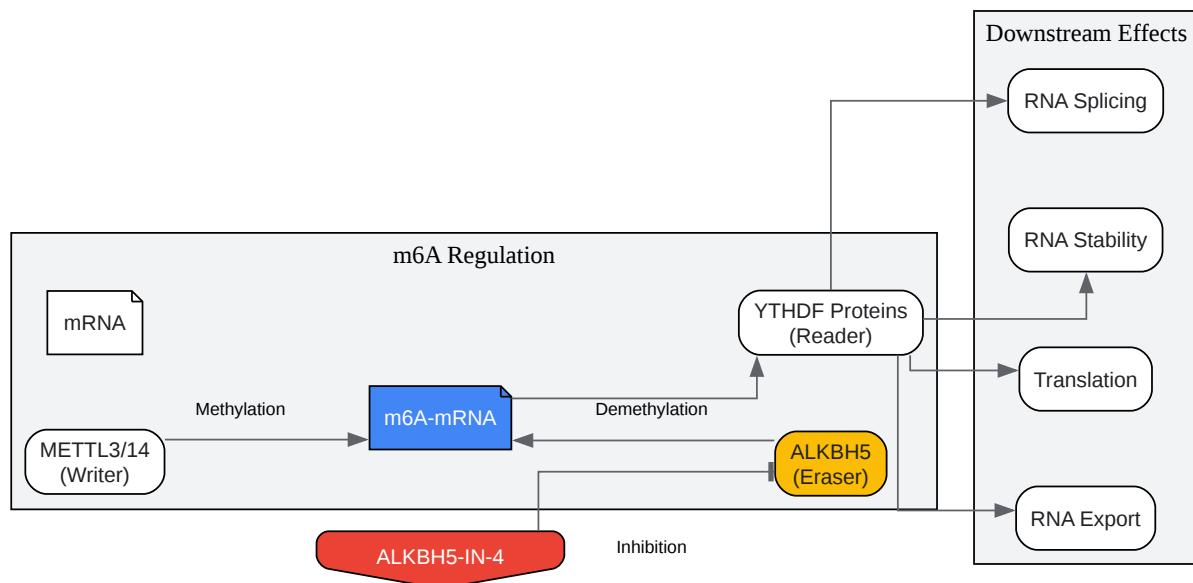
### ALKBH5-IN-4 Inhibitor Profile

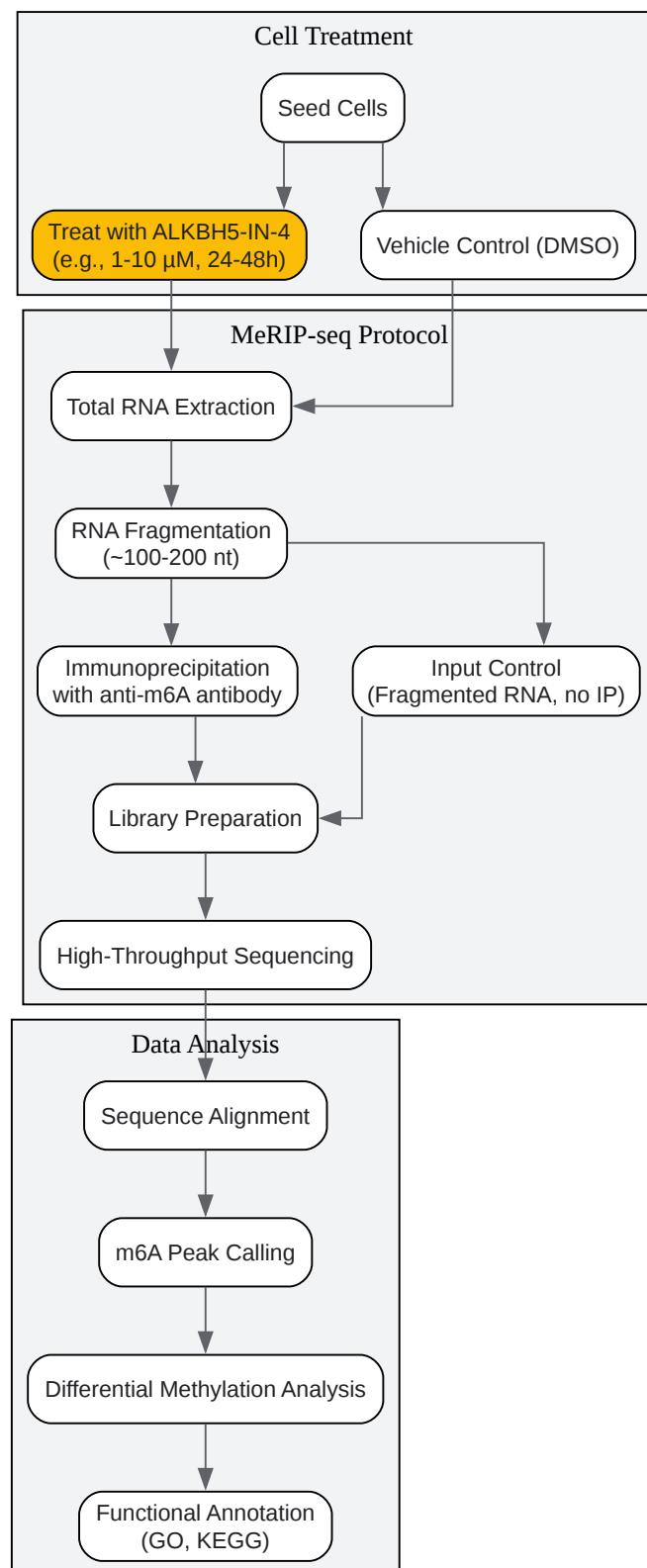
Parameter	Value	Reference
Target	ALKBH5 (N6-methyladenosine demethylase)	<a href="#">[1]</a>
IC50 (in vitro)	0.84 $\mu$ M	<a href="#">[1]</a>
Molecular Weight	226.24 g/mol	N/A
Formulation	Soluble in DMSO	<a href="#">[5]</a>

## Cellular Activity of ALKBH5-IN-4

Cell Line	Assay	IC50 / Effect	Incubation Time	Reference
CCRF-CEM (Leukemia)	Proliferation	1.38 $\mu$ M	48 hours	<a href="#">[1]</a>
HL-60 (Leukemia)	Proliferation	11.9 $\mu$ M	48 hours	<a href="#">[1]</a>
K562 (Leukemia)	Proliferation	16.5 $\mu$ M	48 hours	<a href="#">[1]</a>
Jurkat (Leukemia)	Proliferation	47.8 $\mu$ M	48 hours	<a href="#">[1]</a>
A-172 (Glioblastoma)	Proliferation	>50 $\mu$ M	48 hours	<a href="#">[1]</a>
HEK-293T	Proliferation	>50 $\mu$ M	48 hours	<a href="#">[1]</a>

## Signaling Pathway and Experimental Workflow



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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)